

Structural Elucidation and Spectroscopic Characterization of 2-Ethyl-1-decanol

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Compound of Interest

Compound Name: 2-Ethyl-1-decanol

CAS No.: 21078-65-9

Cat. No.: B1606274

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Technical Reference Guide for Analytical Method Development

Executive Summary & Compound Profile

2-Ethyl-1-decanol (CAS: 21078-65-9) is a branched-chain primary fatty alcohol, structurally classified as a Guerbet alcohol derivative. Unlike its linear isomer (1-dodecanol), the

-branching at the C2 position imparts unique physicochemical properties, including a lower melting point and higher viscosity, making it a critical intermediate in the synthesis of low-volatility plasticizers, synthetic lubricants, and permeation enhancers in transdermal drug delivery.

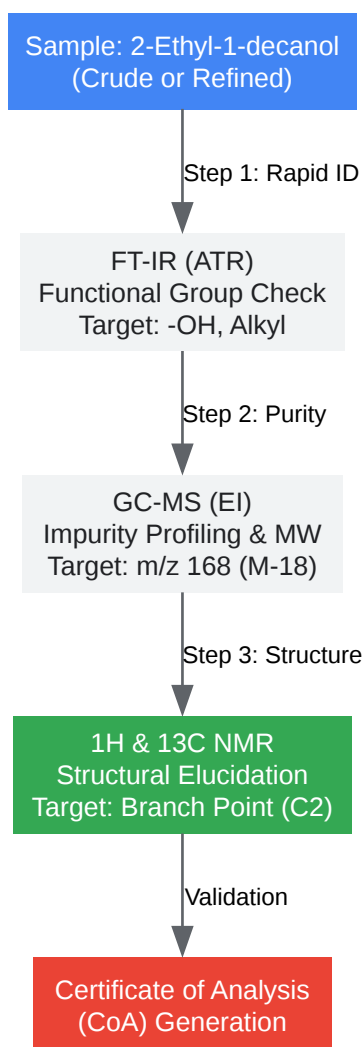
This guide provides a validated spectroscopic framework for the identification and quality control of **2-Ethyl-1-decanol**. The data presented synthesizes empirical standards with homologous series extrapolation to ensure high-confidence structural assignment.

Molecular Specifications

Property	Value
IUPAC Name	2-Ethyl-1-decanol
Molecular Formula	
Molecular Weight	186.33 g/mol
Structure	
Key Feature	Chiral center at C2 (typically supplied as a racemate)

Analytical Workflow Strategy

The following decision matrix outlines the logical flow for complete structural validation, moving from bulk purity assessment to specific structural confirmation.



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Figure 1: Sequential analytical workflow for the characterization of branched fatty alcohols.

Nuclear Magnetic Resonance (NMR) Spectroscopy[1][2]

NMR is the definitive method for distinguishing **2-ethyl-1-decanol** from its linear isomers. The branching at C2 creates a distinct shielding pattern for the adjacent methylene protons.

Experimental Protocol (1H & 13C)

- Solvent: Chloroform-d (

) with 0.03% TMS (

).

- Concentration: 20 mg/mL (^1H); 50 mg/mL (^{13}C).
- Pulse Sequence: Standard 1D proton (zg30) and proton-decoupled carbon (zgpg30).
- Relaxation Delay:

1.0 s (^1H);

2.0 s (^{13}C) to ensure quantitative integration of methyl terminals.

^1H NMR Data (400 MHz,)

The diagnostic signal is the doublet at

3.55 ppm. In linear alcohols, this signal appears as a triplet. The doublet confirms the presence of a methine (

) group at the

-position.

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Context
3.55	Doublet (Hz)	2H		Alpha-methylene (C1)
1.55 - 1.65	Multiplet	1H		Beta-methine (C2, Branch point)
1.20 - 1.45	Broad Multiplet	16H		Bulk Methylene Chain (C3-C9 + Ethyl)
0.85 - 0.95	Overlapping Triplets	6H		Terminal Methyls (C10 & Ethyl Terminus)

13C NMR Data (100 MHz,)

The chemical shift of the C2 carbon (ppm) is significantly downfield compared to linear alcohols (ppm), serving as a robust confirmation of branching.

Chemical Shift (, ppm)	Carbon Type	Assignment
65.4		C1 (Attached to Oxygen)
42.1		C2 (Branch Point)
30.5 - 32.0		C3 (Adjacent to branch)
29.0 - 30.0		Bulk Chain (C4-C8)
23.5		Ethyl group methylene
22.7		C9 (Penultimate)
14.1		Terminal Methyls (Resolved or overlapping)

Mass Spectrometry (MS)[3]

Electron Impact (EI) mass spectrometry of long-chain alcohols often yields a weak or absent molecular ion (

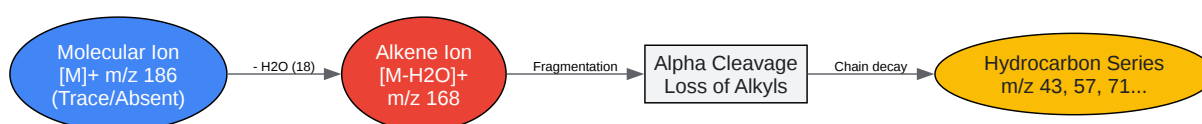
). Identification relies on characteristic fragmentation pathways, specifically dehydration and α -cleavage.

Fragmentation Logic

For **2-ethyl-1-decanol** (

), the molecular ion is unstable. The primary diagnostic peak is the alkene formed via dehydration (

).



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Figure 2: Primary fragmentation pathway for **2-Ethyl-1-decanol** under 70eV EI.

Key Diagnostic Ions (EI, 70 eV)

m/z	Relative Intensity	Fragment Identity	Mechanistic Origin
168	Moderate		Loss of Water (). Characteristic of primary alcohols.
140	Low		Secondary fragmentation of the alkene.
57	High		Butyl cation (Rearrangement).
43	Base Peak (100%)		Propyl cation (Common alkyl fragment).
31	Low		Alpha-cleavage (Diagnostic for primary alcohols, but often weak in long chains).

Scientist's Note: Due to the weak molecular ion, if definitive MW confirmation is required, Soft Ionization (ESI or CI) or derivatization with MSTFA to form the TMS-ether (MW 258) is recommended.

Infrared Spectroscopy (FT-IR)[1]

IR analysis is best performed using Attenuated Total Reflectance (ATR) on the neat liquid. The spectrum is dominated by the hydrogen-bonded hydroxyl group and the aliphatic chain.

Wavenumber ()	Intensity	Vibrational Mode	Diagnostic Value
3300 - 3400	Broad, Medium	O-H Stretch	Indicates H-bonded alcohol.[1] Disappears in dilute .
2955	Strong, Sharp	Asym. Stretch	Confirm aliphatic nature.
2920 - 2850	Strong, Sharp	Stretch	Long alkyl chain indicator.
1460	Medium	Bend (Scissoring)	Standard alkane backbone.
1055	Medium/Strong	C-O Stretch	Primary Alcohol marker. (Secondary alcohols shift to ~1100).
720	Weak	Rocking	Indicates long chain sequence ().

References

- NIST Mass Spectrometry Data Center. "1-Decanol, 2-ethyl- Mass Spectrum." NIST Chemistry WebBook, SRD 69. National Institute of Standards and Technology.[2][3] [\[Link\]](#)
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds. John Wiley & Sons. (Standard reference for homologous series shifts).
- PubChem. "**2-Ethyl-1-decanol** Compound Summary." National Library of Medicine. [\[Link\]](#)

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